

Introduction: The Strategic Role of Fluorine in Modern Drug Discovery

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Compound of Interest

Compound Name: 4,4-Difluorobutanoic acid

CAS No.: 944328-72-7

Cat. No.: B1591925

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The introduction of fluorine into bioactive molecules is a cornerstone of modern medicinal chemistry. The unique physicochemical properties of the fluorine atom—its small size, high electronegativity, and the strength of the carbon-fluorine bond—can profoundly influence a drug candidate's metabolic stability, bioavailability, and binding affinity to its target.^[1] It is for these reasons that fluorinated compounds are prevalent in a wide array of therapeutics, from central nervous system (CNS) agents to anti-inflammatory drugs.^[2]

4,4-Difluorobutanoic acid (CAS: 944328-72-7) is a valuable building block in this context. Its difluoromethylene group can serve as a bioisostere for other functional groups, modulating the electronic properties and conformational preferences of a lead compound. This guide provides a comprehensive technical overview of **4,4-difluorobutanoic acid**, including its synthesis, characterization, and potential applications, with a focus on providing researchers with the foundational knowledge to effectively utilize this compound in their drug discovery programs.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4,4-difluorobutanoic acid** is presented in the table below. These computed properties are sourced from the PubChem

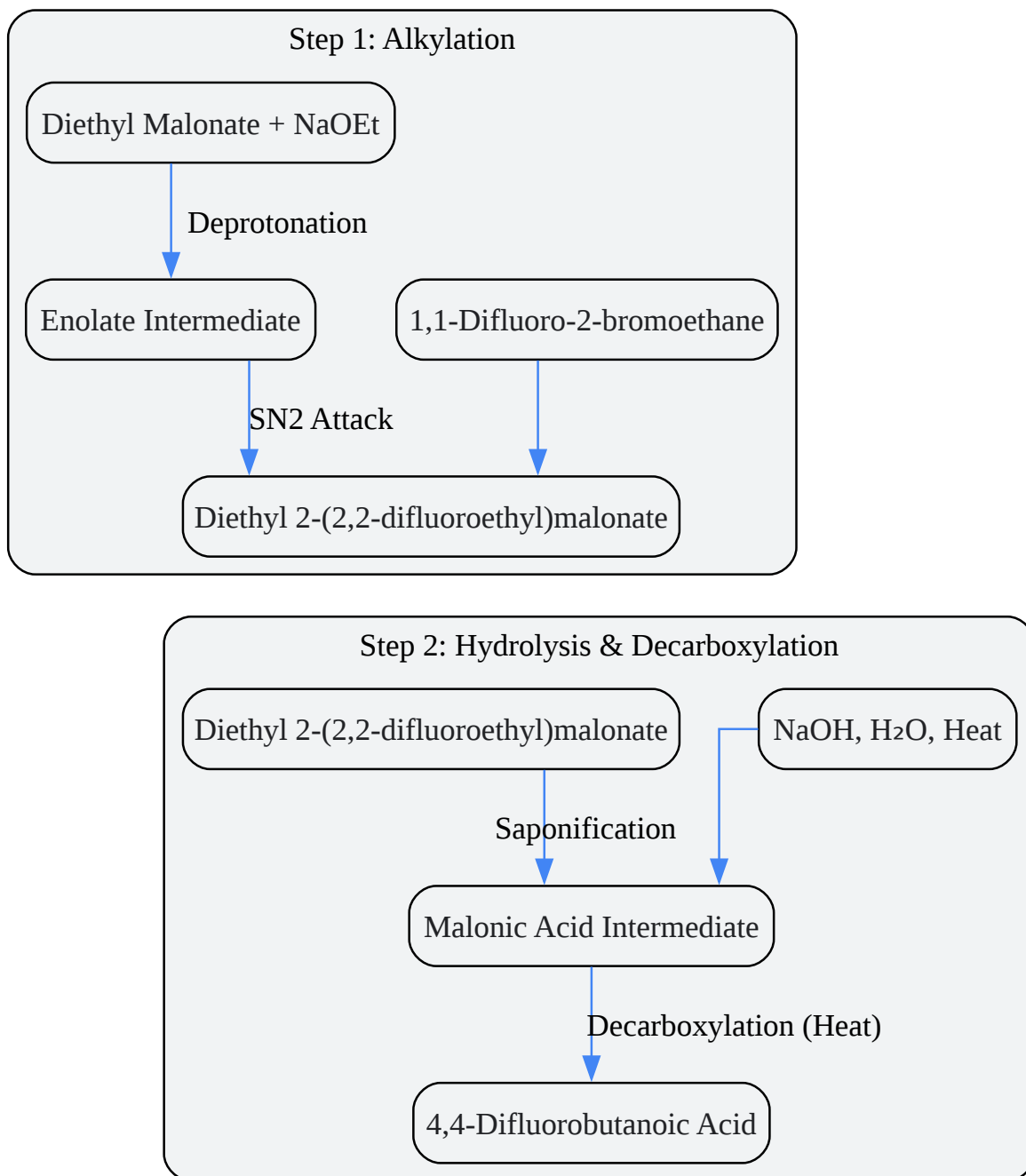
database.[3]

Property	Value
Molecular Formula	C ₄ H ₆ F ₂ O ₂
Molecular Weight	124.09 g/mol
CAS Number	944328-72-7
IUPAC Name	4,4-difluorobutanoic acid
Canonical SMILES	<chem>C(CC(=O)O)C(F)F</chem>
XLogP3-AA	0.9
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	3
Topological Polar Surface Area	37.3 Å ²
Monoisotopic Mass	124.03358575 Da

Synthesis of 4,4-Difluorobutanoic Acid: A Proposed Protocol

While a specific, peer-reviewed synthesis for **4,4-difluorobutanoic acid** is not readily available in the literature, a plausible and robust synthetic route can be proposed based on well-established organic chemistry principles, particularly the malonic ester synthesis.[4][5] This method allows for the extension of a carbon chain and the introduction of a carboxylic acid functionality.

The proposed two-step synthesis involves the alkylation of diethyl malonate with a suitable two-carbon electrophile bearing a terminal difluoromethyl group, followed by hydrolysis and decarboxylation.



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Caption: Proposed two-step synthesis of **4,4-Difluorobutanoic acid**.

Experimental Protocol

Step 1: Synthesis of Diethyl 2-(2,2-difluoroethyl)malonate

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel under an inert atmosphere (e.g., argon or nitrogen), prepare a solution of sodium ethoxide by carefully dissolving sodium metal (1.0 eq) in anhydrous ethanol.
- **Enolate Formation:** To the stirred sodium ethoxide solution at room temperature, add diethyl malonate (1.0 eq) dropwise via the dropping funnel. Stir the mixture for 30 minutes to ensure complete formation of the enolate.
- **Alkylation:** Add 1,1-difluoro-2-bromoethane (1.0 eq) dropwise to the reaction mixture. An exothermic reaction may be observed.
- **Reaction Completion:** After the addition is complete, heat the mixture to reflux and maintain for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Cool the reaction mixture to room temperature and quench with water. Extract the aqueous layer with diethyl ether or ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude diethyl 2-(2,2-difluoroethyl)malonate.
- **Purification:** Purify the crude product by vacuum distillation.

Step 2: Synthesis of **4,4-Difluorobutanoic Acid**

- **Hydrolysis:** To a round-bottom flask containing the purified diethyl 2-(2,2-difluoroethyl)malonate, add an aqueous solution of sodium hydroxide (2.5 eq).
- **Saponification:** Heat the mixture to reflux and stir vigorously until the ester is fully hydrolyzed (typically 2-3 hours). Monitor by TLC.
- **Acidification and Decarboxylation:** Cool the reaction mixture in an ice bath and carefully acidify with concentrated hydrochloric acid until the pH is ~1-2.

- Isolation: Heat the acidic mixture gently to promote decarboxylation, which is often evidenced by the evolution of carbon dioxide. After gas evolution ceases, cool the mixture.
- Extraction and Purification: Extract the aqueous solution with a suitable organic solvent like ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to yield **4,4-difluorobutanoic acid**. Further purification can be achieved by recrystallization or distillation.

Analytical Characterization

Thorough characterization of **4,4-difluorobutanoic acid** is crucial to confirm its identity and purity. The primary analytical techniques employed are Nuclear Magnetic Resonance (NMR) spectroscopy and Gas Chromatography-Mass Spectrometry (GC-MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of **4,4-difluorobutanoic acid**. ^1H , ^{13}C , and ^{19}F NMR spectra will provide a complete picture of the molecule's connectivity and the electronic environment of the nuclei.

^1H NMR Spectroscopy Protocol:

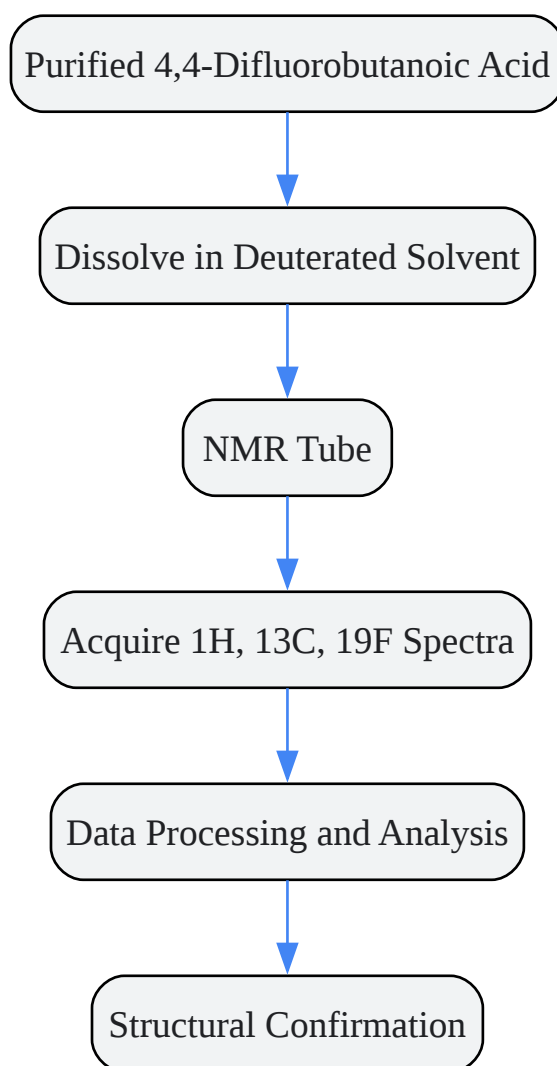
- Sample Preparation: Dissolve 5-10 mg of the purified compound in approximately 0.7 mL of a deuterated solvent (e.g., CDCl_3 , D_2O , or DMSO-d_6) in an NMR tube.
- Data Acquisition: Acquire the ^1H NMR spectrum on a 400 MHz or higher field spectrometer.
- Expected Signals:
 - A triplet of triplets corresponding to the proton on the difluorinated carbon (C4-H) due to coupling with the two fluorine atoms and the adjacent methylene protons.
 - A multiplet for the methylene protons at C3.
 - A triplet for the methylene protons at C2.
 - A broad singlet for the carboxylic acid proton (COOH), which may be exchangeable with D_2O .

^{13}C NMR Spectroscopy Protocol:

- Sample Preparation: Use the same sample prepared for ^1H NMR.
- Data Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum.
- Expected Signals:
 - A triplet for the difluorinated carbon (C4) due to one-bond C-F coupling.
 - Signals for the two methylene carbons (C2 and C3).
 - A signal for the carbonyl carbon (C1) of the carboxylic acid.

^{19}F NMR Spectroscopy Protocol:

- Sample Preparation: Use the same sample prepared for ^1H NMR.
- Data Acquisition: Acquire a proton-decoupled ^{19}F NMR spectrum.
- Expected Signal: A single signal (which may appear as a triplet due to coupling with the C3 protons) is expected for the two equivalent fluorine atoms. The chemical shift will be characteristic of a difluoromethyl group.[\[6\]](#)



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Caption: Workflow for NMR-based characterization.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is used to assess the purity of **4,4-difluorobutanoic acid** and to confirm its molecular weight. Due to the polarity of the carboxylic acid group, derivatization is often required to improve its volatility for GC analysis.

GC-MS Derivatization and Analysis Protocol:

- Derivatization (Esterification):

- Dissolve a small amount of the sample in a suitable solvent (e.g., methanol).
- Add a few drops of concentrated sulfuric acid or use a milder esterification agent like (trimethylsilyl)diazomethane.
- Heat the mixture if necessary to drive the reaction to completion. This converts the carboxylic acid to its corresponding methyl ester.
- GC-MS Analysis:
 - Inject an aliquot of the derivatized sample into the GC-MS system.
 - GC Conditions (Typical):
 - Column: A polar capillary column (e.g., WAX-type).
 - Injector Temperature: 250 °C.
 - Oven Program: Start at a low temperature (e.g., 60 °C), hold for 1-2 minutes, then ramp at 10-20 °C/min to a final temperature of 220-240 °C.
 - MS Conditions (Typical):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 30 to 200.
- Data Analysis:
 - The retention time of the methyl 4,4-difluorobutanoate peak will be characteristic of the compound under the specific GC conditions.
 - The mass spectrum will show the molecular ion peak (M^+) and a characteristic fragmentation pattern that can be used to confirm the structure.

Applications in Drug Discovery and Development

4,4-Difluorobutanoic acid serves as a key building block for introducing the 4,4-difluorobutyl moiety into drug candidates. This structural motif can be particularly advantageous in the

development of therapies for CNS disorders and inflammatory diseases.[1]

Central Nervous System (CNS) Disorders

The development of drugs targeting the CNS is challenging due to the need for compounds to cross the blood-brain barrier (BBB). The incorporation of fluorine can increase the lipophilicity of a molecule, which can enhance its ability to penetrate the BBB.[2] Derivatives of **4,4-difluorobutanoic acid** could be explored as modulators of various CNS targets, where the difluoromethyl group can alter binding interactions and metabolic stability. For instance, fluorinated analogs of neurotransmitters or enzyme inhibitors have shown promise in the treatment of neurodegenerative diseases like Alzheimer's and Parkinson's disease.[2][7][8][9]

Inflammatory Diseases

Chronic inflammation is implicated in a wide range of diseases. Small molecule inhibitors of key inflammatory mediators, such as cyclooxygenase (COX) enzymes, are a major class of therapeutics. The introduction of fluorine can enhance the potency and selectivity of such inhibitors. While the direct anti-inflammatory activity of **4,4-difluorobutanoic acid** has not been reported, its derivatives could be designed to target enzymes in inflammatory pathways. The difluoromethyl group can participate in hydrogen bonding and other non-covalent interactions within the active site of a target protein, potentially leading to improved inhibitory activity.[10]

Safety and Handling

Hazard Identification:

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4,4-difluorobutanoic acid** is classified as a combustible liquid and causes severe skin burns and eye damage.[3]

- Hazard Statements:
 - H227: Combustible liquid
 - H314: Causes severe skin burns and eye damage
- Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling and Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.^[1]
- Handle in a chemical fume hood using appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Ensure an eyewash station and safety shower are readily accessible.

Conclusion

4,4-Difluorobutanoic acid is a valuable and versatile building block for the synthesis of novel fluorinated compounds with potential applications in drug discovery, particularly for CNS and inflammatory disorders. While detailed experimental data for this specific compound is not widely published, this guide provides a robust framework for its synthesis, characterization, and safe handling based on established chemical principles and data from analogous compounds. As the demand for sophisticated fluorinated drug candidates continues to grow, the utility of reagents like **4,4-difluorobutanoic acid** will undoubtedly increase, making a thorough understanding of its properties and reactivity essential for researchers in the field.

References

- How to prepare hexanoic acid starting from diethylmalonate. (2018, June 2). Quora. Retrieved January 29, 2026, from [\[Link\]](#)
- **4,4-difluorobutanoic acid**. (n.d.). MySkinRecipes. Retrieved January 29, 2026, from [\[Link\]](#)
- 4,4-Difluoroproline as a Unique ^{19}F NMR Probe of Proline Conformation. (2023, August 4). ChemRxiv. Retrieved January 29, 2026, from [\[Link\]](#)
- Process for Preparing 4,4' Difluorobenzophenone. (n.d.). Google Patents.
- Synthesis of diethyl malonate in situ. (2007). ResearchGate. Retrieved January 29, 2026, from [\[Link\]](#)
- Preparation method of 4,4'-difluorobenzophenone. (n.d.). Google Patents.
- **4,4-Difluorobutanoic acid**. (n.d.). PubChem. Retrieved January 29, 2026, from [\[Link\]](#)
- 4-(3,4-Diethoxyphenyl)-**4,4-difluorobutanoic acid**. (n.d.). PubChem. Retrieved January 29, 2026, from [\[Link\]](#)
- 3,4-Difluorobutanoic acid. (n.d.). PubChem. Retrieved January 29, 2026, from [\[Link\]](#)
- Synthesis, anti-inflammatory evaluation and docking studies of some new fluorinated fused quinazolines. (2014). PubMed. Retrieved January 29, 2026, from [\[Link\]](#)
- Fluorinated molecules in the diagnosis and treatment of neurodegenerative diseases. (2011). Future Medicinal Chemistry. Retrieved January 29, 2026, from [\[Link\]](#)
- Preparation method of diethyl malonate. (n.d.). Google Patents.
- Structure-Specific Aerobic Defluorination of Short-Chain Fluorinated Carboxylic Acids by Activated Sludge Communities. (2021). ACS Publications. Retrieved January 29, 2026, from [\[Link\]](#)
- Fluorinated Molecules as Drugs and Imaging Agents in the CNS. (2015). ResearchGate. Retrieved January 29, 2026, from [\[Link\]](#)
- Synthesis, Anti-Inflammatory Activity, and Docking Simulation of a Novel Styryl Quinolinium Derivative. (2023). MDPI. Retrieved January 29, 2026, from [\[Link\]](#)

- Synthesis of Diethyl malonate (Malonic ester). (2022, March 31). YouTube. Retrieved January 29, 2026, from [\[Link\]](#)
- Molecular interactions in short-chain perfluoroalkyl carboxylic acids and aqueous solutions. (2023). Royal Society of Chemistry. Retrieved January 29, 2026, from [\[Link\]](#)
- Structure-Specific Aerobic Defluorination of Short-Chain Fluorinated Carboxylic Acids by Activated Sludge Communities. (2021). ResearchGate. Retrieved January 29, 2026, from [\[Link\]](#)
- Computational Molecular Docking and Simulation-Based Assessment of Anti-Inflammatory Properties of Nyctanthes arbor-tristis Linn Phytochemicals. (2023). National Institutes of Health. Retrieved January 29, 2026, from [\[Link\]](#)
- 4,4-Difluoroproline as a Unique ^{19}F NMR Probe of Proline Conformation. (2023). ResearchGate. Retrieved January 29, 2026, from [\[Link\]](#)
- Fluorinated Molecules and Nanotechnology: Future 'Avengers' against the Alzheimer's Disease?. (2021). MDPI. Retrieved January 29, 2026, from [\[Link\]](#)
- The Impact of Fluorosis in Neurological Disorders: A Mini-Review. (2019). Asian Journal of Medicine and Biomedicine. Retrieved January 29, 2026, from [\[Link\]](#)
- Structure-Specific Aerobic Defluorination of Short-Chain Fluorinated Carboxylic Acids by Activated Sludge Communities. (2021). National Institutes of Health. Retrieved January 29, 2026, from [\[Link\]](#)
- The Potential Effect of Fluorinated Compounds in the Treatment of Alzheimer's Disease. (2020). PubMed. Retrieved January 29, 2026, from [\[Link\]](#)
- DFT and Molecular Docking Studies of a Set of Non-Steroidal Anti-Inflammatory Drugs: Propionic Acid Derivatives. (2019). ResearchGate. Retrieved January 29, 2026, from [\[Link\]](#)
- ^{19}F Chemical Shifts and Coupling Constants. (n.d.). University of California, Santa Barbara. Retrieved January 29, 2026, from [\[Link\]](#)

- Molecular interactions in short-chain perfluoroalkyl carboxylic acids and aqueous solutions. (2023). Royal Society of Chemistry. Retrieved January 29, 2026, from [\[Link\]](#)
- 2,2-Difluorobutyric acid. (n.d.). PubChem. Retrieved January 29, 2026, from [\[Link\]](#)
- Synthesis, In Vitro Anti-Inflammatory Activity, Molecular Docking, Molecular Dynamics and DFT Calculations of Thiazoline-2-Thione Derivatives. (2024). MDPI. Retrieved January 29, 2026, from [\[Link\]](#)
- Mass Spec 1. (n.d.). Mr. Cole Chemistry. Retrieved January 29, 2026, from [\[Link\]](#)
- 2,2-difluorobutanoic acid. (n.d.). GlobalChemMall. Retrieved January 29, 2026, from [\[Link\]](#)
- Identification of an Analytical Method Interference for Perfluorobutanoic Acid in Biological Samples. (2021). National Institutes of Health. Retrieved January 29, 2026, from [\[Link\]](#)

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Sources

- 1. 4,4-difluorobutanoic acid [\[myskinrecipes.com\]](#)
- 2. Fluorinated molecules in the diagnosis and treatment of neurodegenerative diseases - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 3. 4,4-Difluorobutanoic acid | C₄H₆F₂O₂ | CID 21122143 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 4. Diethyl Malonate: Versatile Building Block in Organic Synthesis_Chemicalbook [\[chemicalbook.com\]](#)
- 5. quora.com [\[quora.com\]](#)
- 6. chemrxiv.org [\[chemrxiv.org\]](#)
- 7. mdpi.com [\[mdpi.com\]](#)
- 8. journal.unisza.edu.my [\[journal.unisza.edu.my\]](#)

- [9. semanticscholar.org \[semanticscholar.org\]](https://www.semanticscholar.org)
- [10. Synthesis, anti-inflammatory evaluation and docking studies of some new fluorinated fused quinazolines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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